

Navigating the Structural Landscape of Polysubstituted Nitrobenzenes: A Comparative Crystallographic Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *1-Bromo-5-chloro-4-iodo-2-nitrobenzene*

Cat. No.: *B15533964*

[Get Quote](#)

An In-depth Analysis for Researchers, Scientists, and Drug Development Professionals

In the realm of pharmaceutical design and materials science, the precise arrangement of atoms within a molecule is paramount. This spatial configuration, or crystal structure, dictates a compound's physical and chemical properties, influencing everything from its solubility and melting point to its biological activity. For complex molecules such as halogenated nitrobenzenes, understanding this three-dimensional architecture is a critical step in rational drug design and the development of novel materials.

This guide addresses the topic of X-ray crystallography data for **1-Bromo-5-chloro-4-iodo-2-nitrobenzene**. A comprehensive search of prominent crystallographic databases, including the Cambridge Structural Database (CSD) and the Crystallography Open Database (COD)[1][2], reveals that at present, a definitive, publicly available crystal structure for this specific compound has not been reported.

The absence of direct experimental data, however, does not preclude a deep understanding of its likely structural characteristics. By leveraging crystallographic data from closely related

analogues, we can construct a robust comparative analysis. This guide will therefore provide a detailed examination of the crystal structures of similar halogenated nitrobenzenes, offering insights into the intermolecular interactions and packing motifs that are likely to govern the solid-state structure of **1-Bromo-5-chloro-4-iodo-2-nitrobenzene**.

The Power of Analogy: Comparative Crystallographic Analysis

The substitution of different halogen atoms (Fluorine, Chlorine, Bromine, Iodine) and their positioning on the benzene ring, in conjunction with the electron-withdrawing nitro group, gives rise to a rich variety of intermolecular interactions. These non-covalent forces, including halogen bonds, C-H...O hydrogen bonds, and π - π stacking, are the primary drivers of the crystal packing. By comparing the structures of known multi-halogenated nitrobenzenes, we can infer the probable structural behavior of our target molecule.

For this comparative analysis, we will consider the crystallographic data of several related compounds, including:

- 4-Chloro-1-iodo-2-nitrobenzene[3]
- 1,3-Dibromo-2-iodo-5-nitro-benzene[4][5]
- 2,4-Dichloro-1-iodo-6-nitrobenzene[6]
- 1-Chloro-2-methyl-4-nitrobenzene[7]

The selection of these comparators is based on the presence of multiple halogen substituents and a nitro group, providing a basis to understand the interplay of various intermolecular forces.

Comparative Crystallographic Data

The following table summarizes the key crystallographic parameters for our selected comparator compounds. This data provides a quantitative basis for understanding the similarities and differences in their crystal packing.

Compound	Formula	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	β (°)	V (Å ³)
4-Chloro-1-iodo-2-nitrobenzene[3]	C ₆ H ₃ ClINO ₂	Monoclinic	P2 ₁ /c	4.1583	14.5213	13.7990	93.361	831.81
1,3-Dibromo-2-iodo-5-nitrobenzene[5]	C ₆ H ₂ Br ₂ INO ₂	Monoclinic	P2 ₁ /c	-	-	-	-	-
2,4-Dichloro-1-iodo-6-nitrobenzene[6]	C ₆ H ₂ Cl ₂ INO ₂	Orthorhombic	Pnma	-	-	-	-	-
1-Chloro-2-methyl-4-nitrobenzene[7]	C ₇ H ₆ ClNO ₂	Monoclinic	P2 ₁ /n	13.5698	3.7195	13.5967	91.703	685.96

Note: Complete unit cell parameters for all compounds were not available in the provided search results.

Deciphering the Intermolecular Interactions

The crystal structures of halogenated nitrobenzenes are stabilized by a network of non-covalent interactions. Understanding these interactions is key to predicting the structure of **1-Bromo-5-chloro-4-iodo-2-nitrobenzene**.

Halogen Bonding: A Key Architectural Element

Halogen bonding is a highly directional, non-covalent interaction between a halogen atom (the donor) and a Lewis base (the acceptor). The strength of this interaction generally increases with the polarizability of the halogen atom, following the trend $I > Br > Cl > F$.^[8] In the context of halogenated nitrobenzenes, the nitro group often acts as a halogen bond acceptor.^{[9][10]}

In the crystal structure of 1,3-dibromo-2-iodo-5-nitro-benzene, "anomalous" $Br(\delta+) \cdots I(\delta-)$ halogen bonds are observed, where the more electronegative bromine atom acts as the donor.^{[4][5]} This highlights the complex electronic effects at play in these systems. For 2,4-Dichloro-1-iodo-6-nitrobenzene, close $I \cdots O$ contacts of 3.387 Å are reported, indicative of halogen bonding between the iodine atom and an oxygen of the nitro group.^[6]

Based on these examples, it is highly probable that the crystal structure of **1-Bromo-5-chloro-4-iodo-2-nitrobenzene** will be significantly influenced by halogen bonds, with the iodine atom being the most likely halogen bond donor and the nitro group oxygen atoms acting as acceptors.

The Role of C-H $\cdots$ O Hydrogen Bonds and π - π Stacking

In addition to halogen bonds, weaker interactions such as C-H $\cdots$ O hydrogen bonds and π - π stacking of the aromatic rings contribute to the overall stability of the crystal lattice.^[7] The crystal structure of 1-chloro-2-methyl-4-nitrobenzene, for instance, is stabilized by $\pi \cdots \pi$ contacts between adjacent benzene rings and C-H $\cdots$ O hydrogen bonds.^[7] These interactions work in concert with halogen bonds to direct the molecular packing.

Experimental Protocol: A Guide to Single-Crystal X-ray Diffraction

To obtain definitive crystallographic data for **1-Bromo-5-chloro-4-iodo-2-nitrobenzene**, a single-crystal X-ray diffraction experiment would be required. The following outlines a typical workflow for such an analysis.



[Click to download full resolution via product page](#)

Workflow for Single-Crystal X-ray Diffraction.

Step-by-Step Methodology:

- **Synthesis and Purification:** The initial step involves the chemical synthesis of **1-Bromo-5-chloro-4-iodo-2-nitrobenzene**, followed by rigorous purification to ensure a high-purity sample, which is crucial for growing high-quality crystals.
- **Crystal Growth:** The purified compound is dissolved in a suitable solvent or a mixture of solvents. Single crystals are then grown using techniques such as slow evaporation, vapor diffusion, or cooling of a saturated solution. This is often the most challenging step in X-ray crystallography.[\[11\]](#)
- **Crystal Selection and Mounting:** A suitable single crystal is selected under a microscope and mounted on a goniometer head.
- **Data Collection:** The mounted crystal is placed in an X-ray diffractometer. A beam of X-rays is directed at the crystal, and the diffraction pattern is recorded as the crystal is rotated.[\[11\]](#)
- **Structure Solution and Refinement:** The collected diffraction data is processed to determine the unit cell dimensions and space group. The positions of the atoms in the crystal lattice are then determined using specialized software (e.g., SHELXS). This initial model is then refined (e.g., using SHELXL) to best fit the experimental data.
- **Validation and Analysis:** The final crystal structure is validated using tools like PLATON and deposited in a crystallographic database such as the Cambridge Crystallographic Data

Centre (CCDC) for public access.

Alternative and Complementary Techniques

While single-crystal X-ray diffraction is the gold standard for determining crystal structures, other techniques can provide valuable structural information, especially when suitable single crystals cannot be obtained.

- **Powder X-ray Diffraction (PXRD):** This technique can be used to analyze polycrystalline samples and can provide information about the unit cell parameters and crystal system.
- **Computational Modeling:** Density Functional Theory (DFT) and other computational methods can be used to predict the stable conformations of the molecule and to calculate the energies of different intermolecular interactions.^{[12][13]} These theoretical calculations can provide valuable insights into the likely crystal packing.
- **Spectroscopic Techniques:** Techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy in the solid state can provide information about the local environment of atoms in the crystal lattice.

Conclusion and Future Outlook

While the crystal structure of **1-Bromo-5-chloro-4-iodo-2-nitrobenzene** remains to be experimentally determined, a comparative analysis of structurally related compounds provides a strong foundation for predicting its solid-state architecture. The interplay of halogen bonding, C-H...O hydrogen bonds, and π - π stacking interactions will undoubtedly play a crucial role in defining its crystal packing. The strong halogen bond-donating ability of the iodine atom, coupled with the accepting capacity of the nitro group, is expected to be a dominant feature.

The experimental determination of the crystal structure of **1-Bromo-5-chloro-4-iodo-2-nitrobenzene** through single-crystal X-ray diffraction would be a valuable contribution to the field of crystal engineering and would provide a deeper understanding of the subtle interplay of non-covalent interactions in these complex systems. Such data would be of significant interest to researchers in medicinal chemistry and materials science, aiding in the rational design of new molecules with tailored properties.

References

- Romero, J. A., Aguirre Hernández, G., & Bernès, S. (2015). Anomalous halogen bonds in the crystal structures of 1,2,3-tri-bromo-5-nitro-benzene and 1,3-di-bromo-2-iodo-5-nitro-benzene. *Acta Crystallographica Section E: Crystallographic Communications*, 71(Pt 8), 960–964. [\[Link\]](#)
- Crystallography Open Database. (n.d.). Retrieved from [\[Link\]](#)
- Romero, J. A., Aguirre Hernández, G., & Bernès, S. (2015). Anomalous halogen bonds in the crystal structures of 1,2,3-tribromo-5-nitrobenzene and 1,3-dibromo-2-iodo-5-nitrobenzene. *Acta Crystallographica Section E: Crystallographic Communications*, 71(Pt 8), 960–964. [\[Link\]](#)
- Arshad, M. N., et al. (2009). 4-Chloro-1-iodo-2-nitrobenzene. *Acta Crystallographica Section E: Structure Reports Online*, 65(5), o1035. [\[Link\]](#)
- Bhattacharjee, S., & Deshmukh, M. S. (2023). Quantifying the Impact of Halogenation on Intermolecular Interactions and Binding Modes of Aromatic Molecules. *The Journal of Physical Chemistry A*, 127(28), 5965–5974. [\[Link\]](#)
- Bhattacharjee, S., & Deshmukh, M. S. (2023). Quantifying the Impact of Halogenation on Intermolecular Interactions and Binding Modes of Aromatic Molecules. *The Journal of Physical Chemistry A*, 127(28), 5965–5974. [\[Link\]](#)
- Gražulis, S., et al. (2009). Crystallography Open Database (COD): an open-access collection of crystal structures and platform for world-wide collaboration. *Nucleic Acids Research*, 37(Database issue), D104–D110. [\[Link\]](#)
- Alcoba, D. R., et al. (2024). Effect of weak intermolecular interactions on the ionization of benzene derivatives dimers. *The Journal of Chemical Physics*, 161(16), 164307. [\[Link\]](#)
- Smith, M. K., et al. (2016). Halogen Interactions in Halogenated Oxindoles: Crystallographic and Computational Investigations of Intermolecular Interactions. *Molecules*, 21(11), 1438. [\[Link\]](#)

- Wardell, S. M. S. V., & Wardell, J. L. (2012). Synthesis and Crystal Structure of 1-Chloro-2-methyl-4-nitrobenzene. Molbank, 2012(3), M762. [[Link](#)]
- Jorner, K., & Vankayala, K. (2023). The Halogen Bond in Weakly Bonded Complexes and the Consequences for Aromaticity and Spin-Orbit Coupling. Molecules, 28(2), 748. [[Link](#)]
- Cambridge Crystallographic Data Centre (CCDC). (n.d.). Retrieved from [[Link](#)]
- Parkin, S., & Lehmler, H. J. (2014). 2,4-Dichloro-1-iodo-6-nitrobenzene. Acta Crystallographica Section E: Structure Reports Online, 70(Pt 5), o534. [[Link](#)]
- PubChem. (n.d.). 1-Bromo-5-chloro-2-iodo-3-nitrobenzene. Retrieved from [[Link](#)]
- Aakeröy, C. B., et al. (2009). Halogen...O(Nitro) Supramolecular Synthon in Crystal Engineering: A Combined Crystallographic Database and Ab Initio Molecular Orbital Study. Crystal Growth & Design, 9(1), 421-428. [[Link](#)]
- PubChem. (n.d.). 1-Bromo-5-chloro-4-fluoro-2-nitrobenzene. Retrieved from [[Link](#)]
- LibreTexts. (2023). X-ray Crystallography. Retrieved from [[Link](#)]
- Hosten, E. C., & Betz, R. (2020). The crystal structure of 1-bromo-4-iodo-benzene, C₆H₄BrI. Zeitschrift für Kristallographie - New Crystal Structures, 236(1), 1-3. [[Link](#)]
- Nenajdenko, V. G., et al. (2022). Structural Organization of Dibromodiazadienes in the Crystal and Identification of Br...O Halogen Bonding Involving the Nitro Group. Molecules, 27(16), 5183. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Crystallography Open Database - Open Access Crystallography](#)
[nanocrystallography.research.pdx.edu]

- [2. Crystallography Open Database \[qiserver.ugr.es\]](#)
- [3. 4-Chloro-1-iodo-2-nitrobenzene - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Anomalous halogen bonds in the crystal structures of 1,2,3-tri-bromo-5-nitro-benzene and 1,3-di-bromo-2-iodo-5-nitro-benzene - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Anomalous halogen bonds in the crystal structures of 1,2,3-tribromo-5-nitrobenzene and 1,3-dibromo-2-iodo-5-nitrobenzene - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. mdpi.com \[mdpi.com\]](#)
- [8. mdpi.com \[mdpi.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [11. chem.libretexts.org \[chem.libretexts.org\]](#)
- [12. pubs.acs.org \[pubs.acs.org\]](#)
- [13. Quantifying the Impact of Halogenation on Intermolecular Interactions and Binding Modes of Aromatic Molecules - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Navigating the Structural Landscape of Polysubstituted Nitrobenzenes: A Comparative Crystallographic Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15533964/docs#navigating-the-structural-landscape-of-polysubstituted-nitrobenzenes-a-comparative-crystallographic-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)